

# An In-Depth Technical Guide to the Chemical Properties of Methoxychlor-d6

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## Compound of Interest

Compound Name: Methoxychlor-d6

Cat. No.: B12392909

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **Methoxychlor-d6**, a deuterated analog of the organochlorine pesticide Methoxychlor. This document is intended for researchers, scientists, and professionals in drug development who utilize **Methoxychlor-d6** as an internal standard or in other analytical applications.

## Chemical Identity and Physical Properties

**Methoxychlor-d6**, with the IUPAC name 1,1'-(2,2,2-trichloroethane-1,1-diyl)bis[4-(methoxy-d3)benzene], is a synthetic compound where the six hydrogen atoms on the two methoxy groups of Methoxychlor are replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, as it is chemically almost identical to the parent compound but can be distinguished by its higher molecular weight.<sup>[1]</sup>

While specific experimental data for the physical properties of **Methoxychlor-d6** are not extensively published, the properties of its non-deuterated counterpart, Methoxychlor, provide a close approximation. It is important to note that deuteration can slightly alter physical properties such as melting and boiling points due to the increased molecular mass.

Table 1: Physical and Chemical Properties of **Methoxychlor-d6**

Property	Value	Source
CAS Number	106031-79-2	[2][3]
Molecular Formula	C <sub>16</sub> H <sub>9</sub> D <sub>6</sub> Cl <sub>3</sub> O <sub>2</sub>	[3]
Molecular Weight	351.68 g/mol	[3]
Appearance	White to off-white solid	
Purity	Typically ≥98% chemical purity, ≥99% isotopic purity (atom % D)	

Table 2: Physical Properties of Methoxychlor (for reference)

Property	Value	Source
Melting Point	77-89 °C	
Boiling Point	Decomposes	
Solubility in Water	0.045 mg/L at 25 °C	
Solubility in Organic Solvents	Soluble in aromatic and chlorinated solvents, ketones, and ethanol.	

## Chemical Stability and Reactivity

**Methoxychlor-d6** is a stable compound under normal laboratory and storage conditions. For optimal stability, it should be stored in a dry, cool, and well-ventilated place, protected from light. Stock solutions of **Methoxychlor-d6** are typically stable for up to 6 months when stored at -80°C and for 1 month at -20°C when protected from light.

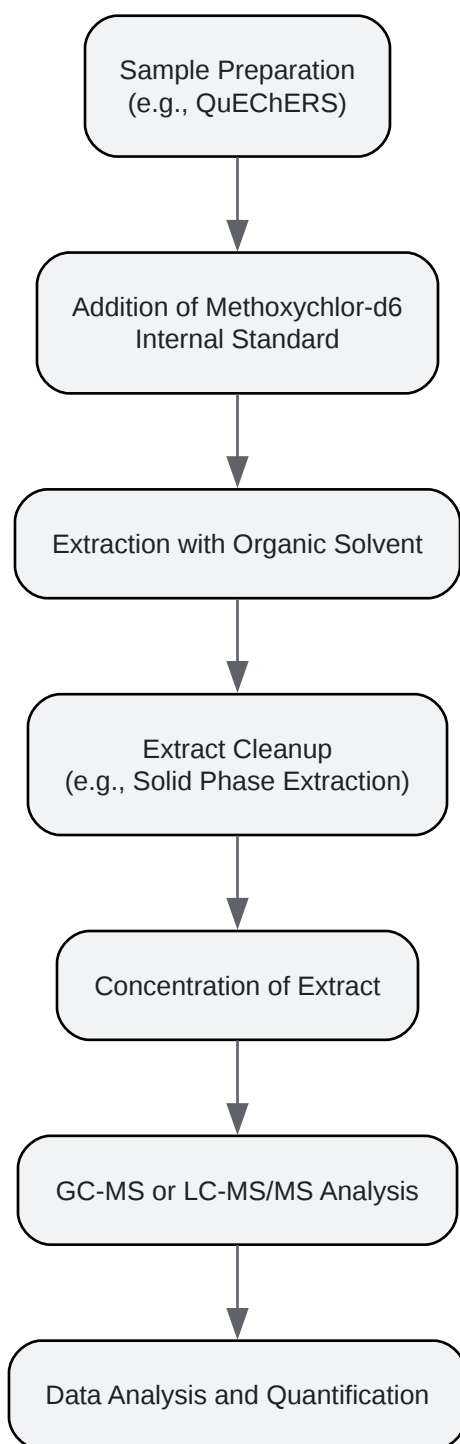
The reactivity of **Methoxychlor-d6** is expected to be very similar to that of Methoxychlor. It is incompatible with strong oxidizing agents and alkaline materials. The non-deuterated form is known to decompose upon heating, producing toxic and corrosive gases such as hydrogen chloride.

## Use as an Internal Standard in Analytical Methods

The primary application of **Methoxychlor-d6** is as an internal standard in analytical methods, particularly gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the quantification of Methoxychlor and other related pesticides in various matrices such as food, water, and biological samples.

## Experimental Protocol: General Workflow for Pesticide Analysis using Methoxychlor-d6 as an Internal Standard

The following is a generalized workflow for the analysis of pesticides in a sample matrix using **Methoxychlor-d6** as an internal standard. Specific parameters will vary depending on the matrix, instrumentation, and target analytes.



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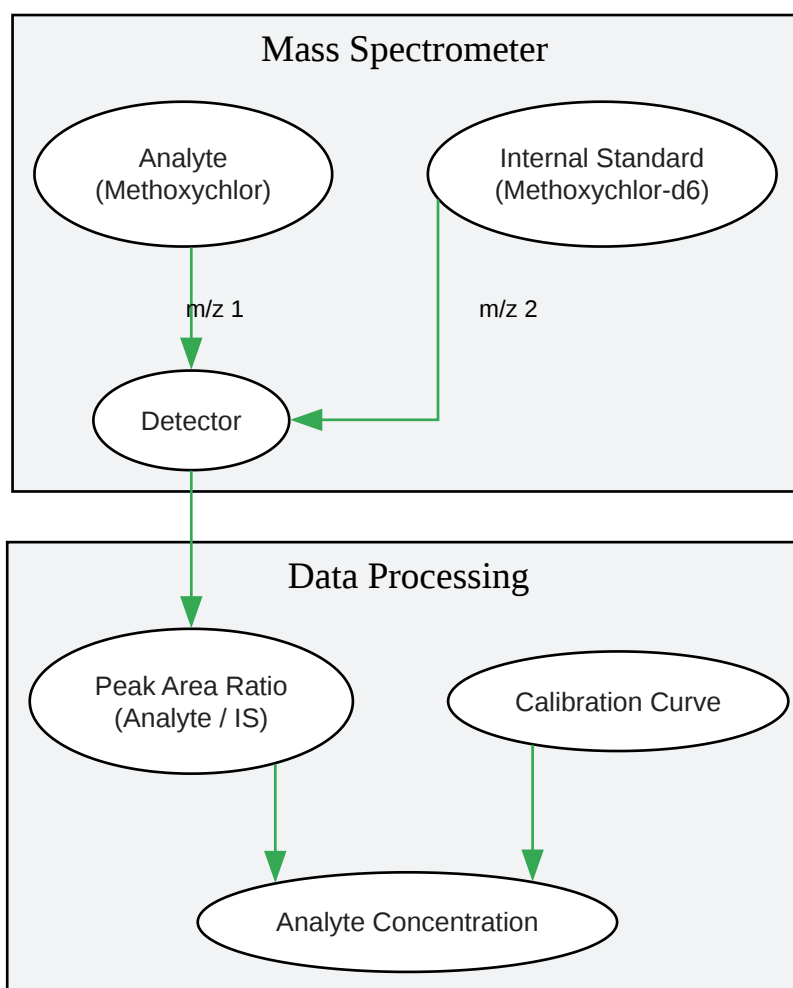
Caption: General workflow for pesticide residue analysis.

Methodology Details:

- **Sample Preparation:** A representative sample is homogenized. For solid matrices like fruits and vegetables, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is often employed for extraction and cleanup.
- **Internal Standard Spiking:** A known amount of **Methoxychlor-d6** solution is added to the sample at the beginning of the extraction process. This allows for the correction of analyte loss during sample preparation and instrumental analysis.
- **Extraction:** The sample is extracted with a suitable organic solvent, such as acetonitrile or a mixture of hexane and acetone.
- **Cleanup:** The extract is purified to remove matrix interferences using techniques like solid-phase extraction (SPE) or dispersive solid-phase extraction (d-SPE).
- **Concentration:** The cleaned extract is concentrated to a final volume, typically under a gentle stream of nitrogen.
- **Instrumental Analysis:** The final extract is injected into a GC-MS or LC-MS/MS system. The instrument is operated in a selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode to selectively detect and quantify both the target analyte (Methoxychlor) and the internal standard (**Methoxychlor-d6**).
- **Quantification:** The concentration of the target analyte is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

## Signaling Pathway in Mass Spectrometric Detection

The use of a deuterated internal standard relies on the principle of isotope dilution mass spectrometry. The following diagram illustrates the logical relationship in the quantification process.



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